

improving WH-4-023 solubility in media

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Compound of Interest

Compound Name: WH-4-023

Cat. No.: B1683783

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Technical Support Center: WH-4-023

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **WH-4-023**, a potent dual inhibitor of Lck and Src kinases.

Frequently Asked Questions (FAQs)

Q1: What is **WH-4-023** and what are its primary targets?

A1: **WH-4-023** is a potent and selective dual inhibitor of the Src family kinases Lck and Src, with IC50 values of 2 nM and 6 nM, respectively.^{[1][2][3][4][5]} It exhibits over 300-fold selectivity for these kinases compared to p38α and KDR.^{[1][5]} Additionally, **WH-4-023** is a potent inhibitor of Salt-Inducible Kinases (SIK1, SIK2, and SIK3) with IC50 values of 10, 22, and 60 nM, respectively.^{[1][5][6]}

Q2: What are the main applications of **WH-4-023** in research?

A2: **WH-4-023** is primarily used as a research tool in immunology, oncology, and signaling biology.^[2] It is utilized to study Src/Lck-driven cellular processes, modulate T-cell signaling, and investigate kinase cross-talk in inflammatory responses.^[2] It has also been used in protocols to support the self-renewal of naïve human embryonic stem cells (hESCs).^{[4][5]}

Q3: What is the solubility of **WH-4-023**?

A3: **WH-4-023** is soluble in organic solvents like DMSO and ethanol but is insoluble in water.[1]
[6] Solubility in DMSO is reported to be high, with concentrations of up to 100 mM achievable.
[1][5]

Troubleshooting Guide: Improving WH-4-023 Solubility in Media

Researchers may encounter precipitation when diluting a DMSO stock solution of **WH-4-023** into aqueous cell culture media. This guide provides solutions to common solubility challenges.

Problem: My **WH-4-023** precipitates out of solution when I add it to my cell culture medium.

This is a common issue due to the hydrophobic nature of **WH-4-023**. [1][6] When a concentrated DMSO stock is diluted into an aqueous environment, the compound can crash out of solution.

Solutions:

- **Optimize Final DMSO Concentration:** Maintain the highest possible, yet non-toxic, final concentration of DMSO in your culture medium. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is crucial to determine the specific tolerance of your cell line with a vehicle control experiment. A higher final DMSO concentration helps keep the compound in solution. [7]
- **Sequential Dilution:** Instead of adding the highly concentrated DMSO stock directly to the full volume of media, perform a serial dilution. First, dilute the DMSO stock into a small volume of serum-containing media or a buffer solution. The proteins in serum can help stabilize the compound and prevent precipitation. [7] Then, add this intermediate dilution to the final culture volume.
- **Increase Mixing Efficiency:** When adding the compound to the media, ensure rapid and thorough mixing. Add the stock solution dropwise while gently vortexing or swirling the media. This helps to disperse the compound quickly, preventing localized high concentrations that are prone to precipitation.

- Use of Solubilizing Agents (for specific applications): For certain experimental setups, especially for in vivo studies, co-solvents and surfactants can be used. A common formulation involves DMSO, PEG300, and Tween 80.[1][3] However, the suitability of these agents for your specific cell culture experiment must be validated as they can have biological effects.

Problem: I'm still seeing precipitation even after optimizing the DMSO concentration.

Solutions:

- Check Your DMSO Stock: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[1] Water-contaminated DMSO has a significantly reduced ability to solubilize hydrophobic compounds. Always use fresh, anhydrous, research-grade DMSO and store it in small aliquots to minimize exposure to air.
- Pre-warm the Media: Warming the cell culture media to 37°C before adding the **WH-4-023** stock can sometimes improve solubility.
- Sonication: For preparing stock solutions, gentle sonication in an ultrasonic bath can help dissolve the compound more effectively.[6][8] This ensures you are starting with a fully dissolved stock solution.
- Lower the Working Concentration: If solubility issues persist, consider lowering the final working concentration of **WH-4-023** in your experiment. The compound is highly potent, with nanomolar IC50 values, so a lower concentration may still be effective.

Quantitative Data Summary

The following table summarizes the reported solubility of **WH-4-023** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Source(s)
DMSO	100	175.84	Use fresh, anhydrous DMSO.	[1]
DMSO	56.87	100	[5]	
DMSO	25	43.96	Ultrasonic assistance may be needed.	[3]
DMSO	>56.9	>10	[6]	
Ethanol	6	10.55	Heating is recommended.	[8]
Ethanol	6	-	[1]	
Water	Insoluble	Insoluble	[1][6]	

Molecular Weight of **WH-4-023**: 568.67 g/mol [1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

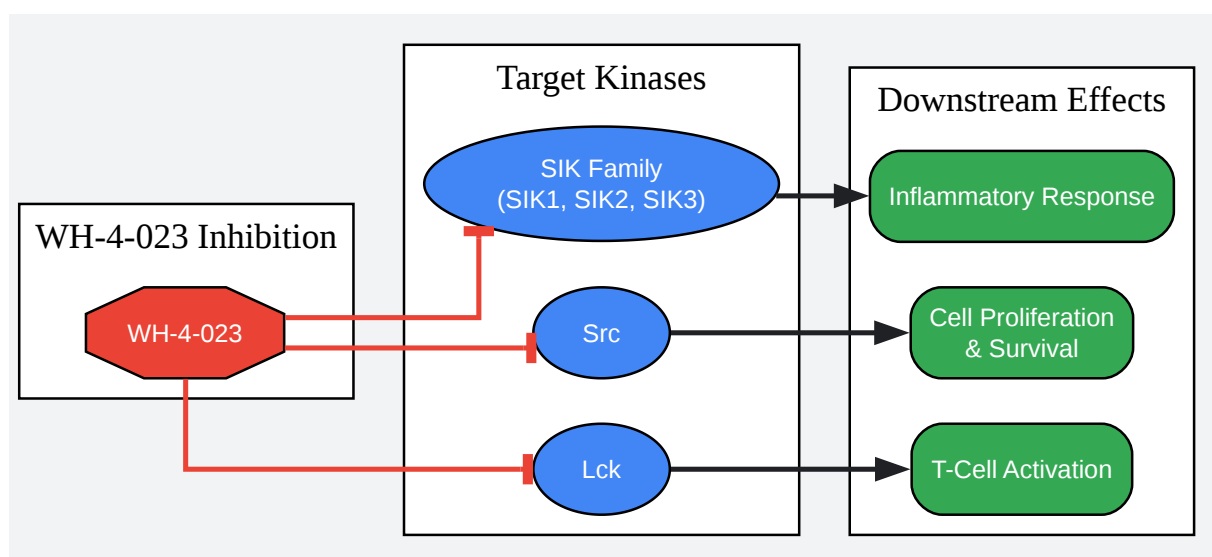
- Weighing: Accurately weigh out 5.69 mg of **WH-4-023** powder.
- Dissolving: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly. If complete dissolution is not achieved, place the tube in an ultrasonic water bath for 5-10 minutes.[6][8] Gentle warming to 37°C can also be applied.[6]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term (1 month) or -80°C for long-term (1 year) storage.[1]

Protocol 2: Diluting WH-4-023 into Cell Culture Media (Example for 1 μ M final concentration)

- Prepare Intermediate Dilution (Optional but Recommended): Prepare a 100 μ M intermediate solution by diluting 1 μ L of the 10 mM DMSO stock into 99 μ L of complete cell culture medium (containing serum, if applicable). Mix thoroughly by pipetting.
- Final Dilution: Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of pre-warmed (37°C) cell culture medium in your experimental vessel (e.g., well of a plate). This results in a final concentration of 1 μ M **WH-4-023** and a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (0.1% in this example) to control cells.

Visualizations

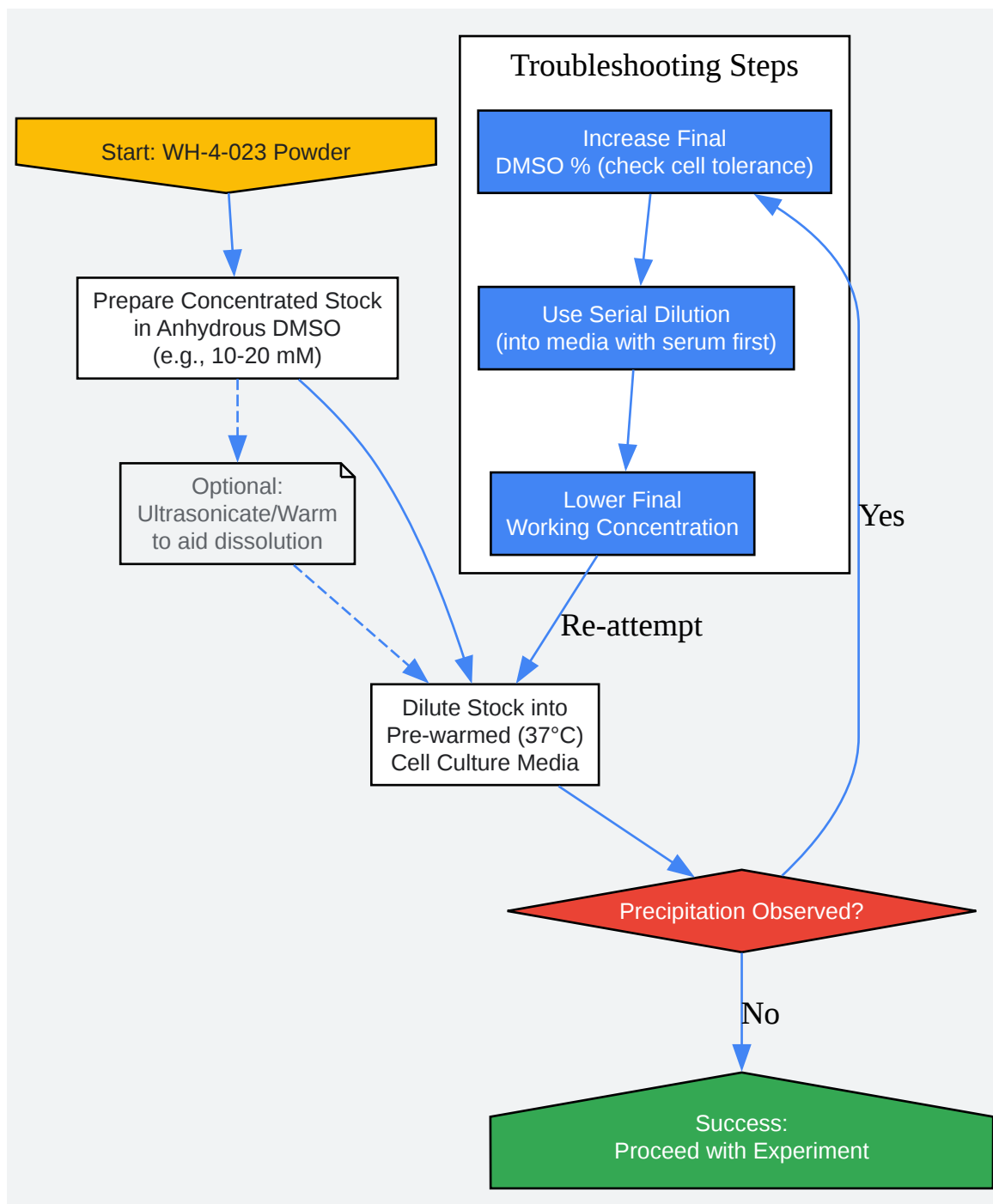
Signaling Pathways of WH-4-023



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Caption: Inhibition of Lck, Src, and SIK signaling pathways by **WH-4-023**.

Experimental Workflow for Improving Solubility



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Caption: Troubleshooting workflow for dissolving **WH-4-023** in cell culture media.

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